

Physical and chemical properties of 4,4'-Bis(2,3-epoxypropoxy)biphenyl

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Compound of Interest

Compound Name:	4,4'-Bis(2,3-epoxypropoxy)biphenyl
Cat. No.:	B024831

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An In-depth Technical Guide to 4,4'-Bis(2,3-epoxypropoxy)biphenyl

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **4,4'-Bis(2,3-epoxypropoxy)biphenyl**. It is intended to be a valuable resource for researchers, scientists, and professionals in drug development and material science. This document details the compound's key characteristics, provides a thorough experimental protocol for its synthesis and purification, and explores its current and potential applications. While information on the specific signaling pathways directly affected by this compound is limited, this guide discusses its toxicological profile and the metabolic pathways of structurally similar compounds to provide a scientifically grounded perspective on its potential biological interactions.

Physical and Chemical Properties

4,4'-Bis(2,3-epoxypropoxy)biphenyl is a solid organic compound notable for its bifunctional epoxy groups. These reactive sites are key to its utility in polymerization and cross-linking applications. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₁₈ O ₄	
Molecular Weight	298.33 g/mol	
CAS Number	2461-46-3	
Melting Point	156 °C	
Boiling Point	473.6 °C at 760 mmHg	
Density	1.226 g/cm ³	
Appearance	White powder/solid	
Solubility	Insoluble in water. Soluble in organic solvents.	
XLogP3-AA	2.9	
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	4	
Rotatable Bond Count	7	
Topological Polar Surface Area	43.5 Å ²	

Synthesis and Purification: An Experimental Protocol

The primary route for the synthesis of **4,4'-Bis(2,3-epoxypropoxy)biphenyl** is the reaction of 4,4'-biphenol with an excess of epichlorohydrin in the presence of a phase-transfer catalyst and a base. The following is a detailed two-step experimental protocol adapted from established synthetic methods.

Step 1: Ring-Opening Etherification

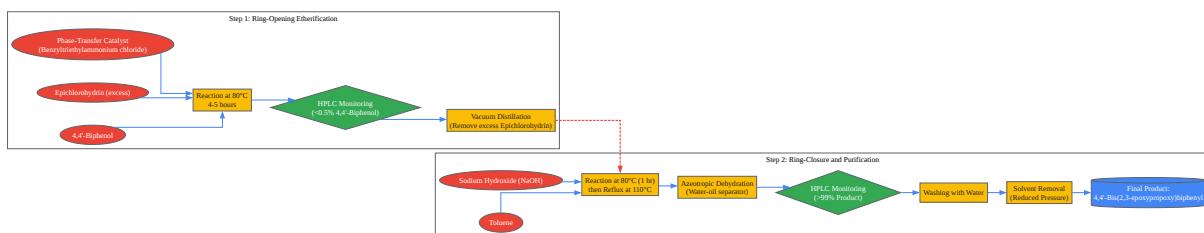
- Reaction Setup: In a three-necked flask equipped with a mechanical stirrer, a thermometer, and a nitrogen inlet, add 20 grams of 4,4'-biphenol, 400 grams of epichlorohydrin, and 0.2

grams of benzyltriethylammonium chloride as a phase-transfer catalyst.

- Reaction Conditions: Heat the mixture to 80°C under a nitrogen atmosphere and maintain this temperature for 4-5 hours.
- Monitoring: Monitor the reaction progress using high-performance liquid chromatography (HPLC) until the content of 4,4'-biphenol is less than 0.5% (by mass).
- Removal of Excess Reagent: Once the reaction is complete, begin vacuum distillation to remove the excess epichlorohydrin. The final distillation temperature should reach 100°C under a vacuum of 0.075 MPa.

Step 2: Ring-Closure Reaction and Purification

- Solvent Addition: To the reaction system from Step 1, add 400 grams of toluene.
- Base Addition and Reaction: Add 13 grams of sodium hydroxide (NaOH) in three portions. Heat the mixture to 80°C and allow it to react for 1 hour.
- Dehydration: Increase the temperature to 110°C to reflux the toluene. Continuously remove the water generated during the reaction using a water-oil separator.
- Monitoring: Continue the dehydration and reaction for approximately 8 hours, monitoring the product formation by HPLC. The reaction is considered complete when the content of **4,4'-Bis(2,3-epoxypropoxy)biphenyl** is greater than 99%.
- Washing and Purification:
 - Cool the reaction mixture and add tap water, followed by deionized water, to wash the organic phase and remove inorganic salts and the phase-transfer catalyst.
 - Separate the aqueous and organic layers.
 - The purified product can be obtained by removal of the toluene solvent under reduced pressure.

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Caption: Synthesis workflow for **4,4'-Bis(2,3-epoxypropoxy)biphenyl**.

Applications

The unique structure of **4,4'-Bis(2,3-epoxypropoxy)biphenyl**, featuring a rigid biphenyl core and two reactive epoxy groups, makes it a valuable component in high-performance polymers.

- **Epoxy Resins:** It serves as a key monomer or cross-linking agent in the production of epoxy resins. The rigidity of the biphenyl backbone enhances the mechanical strength, thermal stability, and chemical resistance of the resulting polymers. These high-performance

materials are utilized in demanding applications within the electronics, aerospace, and automotive industries.

- **Adhesives and Coatings:** Formulations incorporating this compound are used to create strong structural adhesives and protective coatings. These products exhibit excellent adhesion to various substrates, high abrasion resistance, and resilience against chemical degradation.
- **Composite Materials:** It is a component in the matrix of composite materials, such as carbon fiber and glass fiber reinforced polymers.
- **Reactive Diluent:** In some epoxy formulations, it can act as a reactive diluent to reduce the viscosity of the resin mixture, which improves its processability and handling.

Biological Activity and Toxicology

The biological effects of **4,4'-Bis(2,3-epoxypropoxy)biphenyl** are an area of active interest, particularly concerning its toxicological profile and potential therapeutic applications.

Toxicological Profile

Studies have indicated that uncured **4,4'-Bis(2,3-epoxypropoxy)biphenyl** may possess mutagenic and carcinogenic properties. It is also considered a potential skin sensitizer, and prolonged or repeated exposure may lead to allergic reactions. As with many epoxy compounds, appropriate safety precautions, including the use of personal protective equipment, are essential during handling.

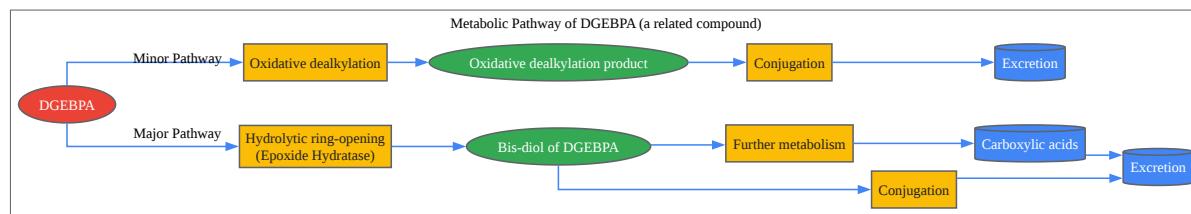
Potential Anticancer Activity

There is emerging interest in **4,4'-Bis(2,3-epoxypropoxy)biphenyl** for its potential as an anti-cancer agent, with some research suggesting it can inhibit the growth of certain cancer cells. However, the precise mechanisms of action and the specific signaling pathways involved have not yet been fully elucidated for this particular compound.

Metabolic Pathway of a Structurally Related Compound

Direct studies on the metabolic pathways of **4,4'-Bis(2,3-epoxypropoxy)biphenyl** are not readily available in the current literature. However, insights can be drawn from the metabolism

of the structurally similar and widely studied compound, diglycidyl ether of bisphenol A (DGEBA). The primary metabolic transformation of DGEBA involves the hydrolytic opening of the epoxy rings by epoxide hydratase enzymes to form diols. This is followed by further metabolism into various carboxylic acids. A smaller fraction of DGEBA can undergo oxidative dealkylation. Given the structural similarities, it is plausible that **4,4'-Bis(2,3-epoxypropoxy)biphenyl** undergoes a similar metabolic fate in vivo, although this requires experimental verification.



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Caption: Postulated metabolic pathway of DGEBA, a structural analog.

Future Perspectives

4,4'-Bis(2,3-epoxypropoxy)biphenyl remains a compound of significant interest in both material science and toxicology. Future research will likely focus on several key areas:

- **Elucidation of Biological Mechanisms:** In-depth studies are needed to determine the specific molecular targets and signaling pathways affected by this compound, which will be crucial for both assessing its health risks and exploring its therapeutic potential.
- **Development of Safer Alternatives:** Given the toxicological concerns, there is a need for the development of new epoxy resins with similar high-performance characteristics but with improved biocompatibility.

- Advanced Applications: Further research into the unique properties conferred by the biphenyl structure may lead to the development of novel materials with tailored thermal, mechanical, and electronic properties for advanced applications.

This technical guide provides a solid foundation of the current knowledge on **4,4'-Bis(2,3-epoxypropoxy)biphenyl**. As research progresses, a more complete understanding of this versatile compound will undoubtedly emerge, paving the way for new innovations and applications.

- To cite this document: BenchChem. [Physical and chemical properties of 4,4'-Bis(2,3-epoxypropoxy)biphenyl]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b024831#physical-and-chemical-properties-of-4-4-bis-2-3-epoxypropoxy-biphenyl\]](https://www.benchchem.com/product/b024831#physical-and-chemical-properties-of-4-4-bis-2-3-epoxypropoxy-biphenyl)

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